

In-Depth Technical Guide: N-(Boc-PEG3)-N-bis(PEG2-alcohol)

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This technical guide provides a detailed overview of the chemical and physical properties of **N-(Boc-PEG3)-N-bis(PEG2-alcohol)**, a branched polyethylene glycol (PEG) linker. This information is intended for researchers, scientists, and professionals in the field of drug development and bioconjugation.

Core Compound Properties

N-(Boc-PEG3)-N-bis(PEG2-alcohol) is a branched PEG derivative featuring a central nitrogen atom to which a Boc-protected amine, a PEG3 linker, and two PEG2-alcohol arms are attached.[1][2] The Boc protecting group can be removed under acidic conditions to reveal a primary amine, while the terminal hydroxyl groups on the PEG2 arms are available for further chemical modification.[1][2][3] The hydrophilic nature of the PEG chains enhances the water solubility of conjugates.[1]

Quantitative Data Summary

The following table summarizes the key quantitative data for N-(Boc-PEG3)-N-bis(PEG2-alcohol).

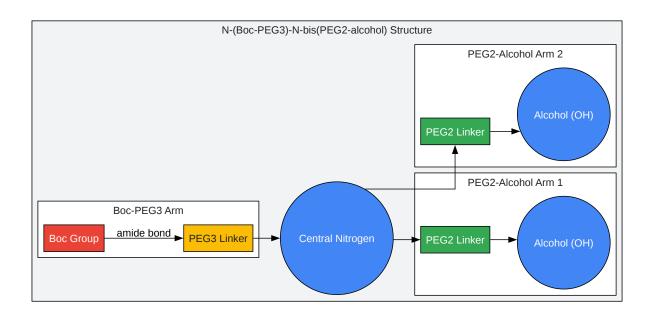


Property	Value	References
Molecular Weight	556.7 g/mol	[1][2][4]
556.69 g/mol	[3][5]	
Molecular Formula	C25H52N2O11	[1][2][4][5][6]
CAS Number	2055042-60-7	[1][2][4][5][6]
Purity	>95%	[5]
>96%	[4]	
97%	[1][2]	_

Molecular Structure and Connectivity

The structure of **N-(Boc-PEG3)-N-bis(PEG2-alcohol)** is characterized by a central amine linked to three distinct chains. This branched structure can be visualized as a logical relationship between its constituent functional groups.





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Caption: Logical diagram of the connectivity of functional groups in N-(Boc-PEG3)-N-bis(PEG2-alcohol).

Experimental Protocols

Detailed experimental protocols for the synthesis and application of **N-(Boc-PEG3)-N-bis(PEG2-alcohol)** are proprietary to chemical suppliers and are not publicly available in the provided search results. For specific applications, it is recommended to consult the manufacturer's documentation or relevant scientific literature.

Applications in Research and Drug Development



This branched PEG linker is utilized in bioconjugation, drug delivery, and the development of PROTACs (Proteolysis Targeting Chimeras).[6] The two terminal hydroxyl groups allow for the attachment of two molecules of interest, while the Boc-protected amine can be deprotected for conjugation to another moiety, enabling the creation of complex, multi-functional molecules. The PEG linkers contribute to improved solubility and pharmacokinetic properties of the final conjugate.[1]

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